

A Comprehensive Technical Guide to 4-Mercaptopyridine

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Compound of Interest

Compound Name: 4-Mercaptopyridine

Cat. No.: B010438

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Mercaptopyridine** (4-MPy), a versatile heterocyclic compound with significant applications in pharmaceutical synthesis, coordination chemistry, and advanced analytical techniques. This document outlines its fundamental properties, synthesis, and key experimental applications, presenting data in a structured and accessible format for laboratory and development settings.

Core Properties and Identification

4-Mercaptopyridine is an organic compound featuring a pyridine ring substituted with a thiol group at the fourth position. It is also commonly referred to as 4-pyridinethiol.

Identifier	Value
CAS Number	4556-23-4
Molecular Formula	C ₅ H ₅ NS
Molecular Weight	111.16 g/mol

Physicochemical and Spectroscopic Data

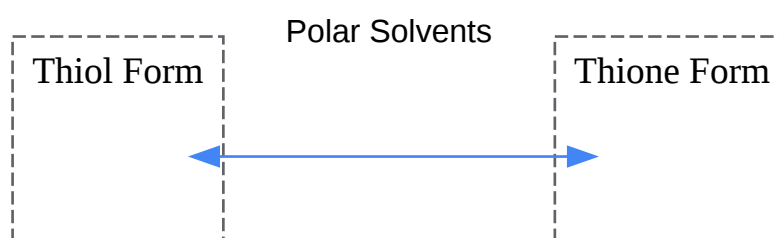
4-Mercaptopyridine is typically a yellow to light-yellow crystalline powder.^[1] It is known to be sensitive to heat and air and is soluble in solvents like Dimethyl Sulfoxide (DMSO) and

methanol.[1]

Property	Value
Melting Point	182-189 °C
Boiling Point	194.0 ± 13.0 °C (Predicted)
Density	1.161 g/cm ³ (Estimate)
pKa	pK ₁ : 1.43 (+1); pK ₂ : 8.86 (0) (at 20°C)[1][2]
Appearance	Yellow to yellow-green or brown crystalline powder[1][2]

Thione-Thiol Tautomerism

A critical characteristic of **4-Mercaptopyridine** is its existence in a tautomeric equilibrium between the thiol form (**4-mercaptopyridine**) and the thione form (pyridine-4(1H)-thione). In solution, the equilibrium is significantly influenced by the solvent's polarity. Polar solvents and self-association tend to shift the equilibrium towards the more polar thione form, while the thiol form is more predominant in dilute solutions of nonpolar solvents.[3][4][5] This dynamic is crucial for understanding its reactivity and interactions in various chemical and biological systems.



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Thione-Thiol Tautomerism of **4-Mercaptopyridine**.

Applications in Research and Development

4-Mercaptopyridine serves as a versatile building block and reagent in numerous scientific domains.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceutical compounds, including cephalosporin antibiotics.[6]
- **Coordination Chemistry:** The thiol group and the pyridine nitrogen act as coordination sites, making it an effective ligand for forming complexes with various metals.[7]
- **Biotechnology:** It is utilized as a redox reagent for the in vitro refolding of recombinantly expressed single-chain Fv fragments (scFvOx), which is a critical step in antibody engineering.[1][2][8]
- **Analytical Chemistry:** Its ability to self-assemble on gold surfaces via a strong gold-sulfur bond makes it a valuable tool in the development of electrochemical sensors and in Surface-Enhanced Raman Spectroscopy (SERS).[9][10][11] For instance, it has been used to create sensitive electrochemical sensors for the detection of mercury ions.[10]

Experimental Protocols

Purification of 4-Mercaptopyridine

A common purification method involves recrystallization to obtain a higher purity solid.

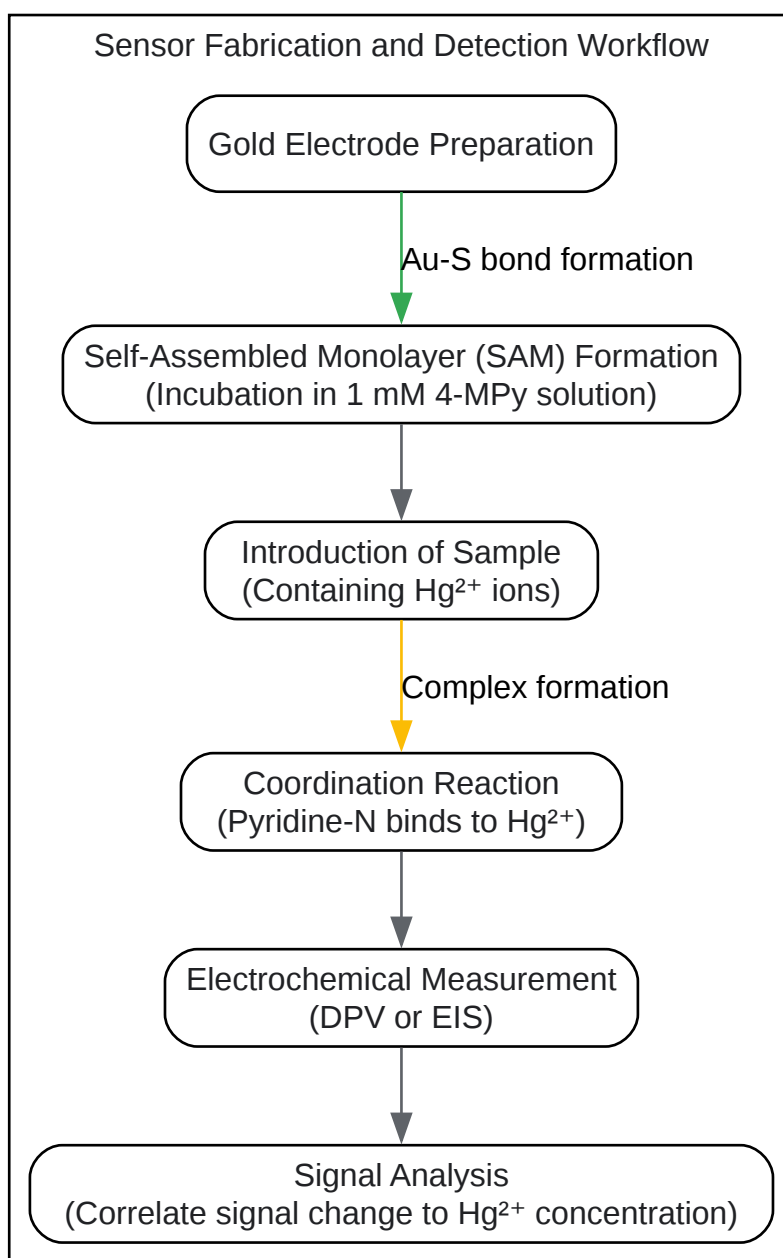
Methodology:

- Dissolve approximately 45g of **4-Mercaptopyridine** in 100mL of boiling water, adding charcoal to decolorize.
- Filter the hot solution to remove the charcoal.
- Precipitate the product by adding a 50% aqueous NaOH solution until the pH is approximately 6.
- Collect the precipitate and dissolve it in ethanol.
- Evaporate the ethanol to dryness.

- Crystallize the resulting solid from boiling ethanol (approximately 100mL), again using charcoal if necessary.
- The purified product will form as yellow, flat hexagonal plates.[\[1\]](#)

Workflow for Electrochemical Detection of Mercury (II) Ions

This workflow outlines the use of **4-Mercaptopyridine** in fabricating a sensor for Hg^{2+} detection. The principle relies on the self-assembly of 4-MPy on a gold electrode and its subsequent coordination with mercury ions.



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Workflow for Hg²⁺ detection using a 4-MPy modified electrode.

Methodology:

- **Electrode Modification:** A gold electrode is incubated in a 1 mM solution of **4-Mercaptopyridine**. The thiol group forms a self-assembled monolayer (SAM) on the gold surface through a stable Au-S bond.[10]

- **Detection:** The modified electrode is then exposed to a sample containing Hg^{2+} ions. The nitrogen atom of the pyridine ring coordinates with the Hg^{2+} ions, forming a stable complex on the electrode surface.[10]
- **Signal Transduction:** This binding event alters the electrochemical properties of the electrode surface. The change can be measured using techniques like Differential Pulse Voltammetry (DPV) or Electrochemical Impedance Spectroscopy (EIS), where the formation of the complex impedes electron transfer.[10]
- **Quantification:** The change in the electrochemical signal is proportional to the concentration of Hg^{2+} in the sample, allowing for sensitive and selective detection. The reported limit of detection using this method can be as low as $0.002 \mu\text{g/L}$. [10]

Safety and Handling

4-Mercaptopyridine is an irritant to the eyes, respiratory system, and skin.[2][6] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood. Store in a cool, dry place, away from heat and direct sunlight.[2]

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